

Application Notes: Using Diclobutrazol to Study Plant Hormone Signaling

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Compound of Interest

Compound Name: *Diclobutrazol*

Cat. No.: *B1214283*

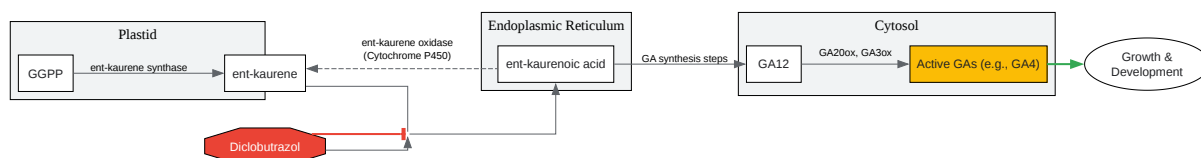
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Introduction

Diclobutrazol is a triazole-based plant growth retardant that serves as a powerful chemical tool for researchers studying plant hormone signaling pathways. Its primary mode of action is the inhibition of gibberellin (GA) biosynthesis.[1] By specifically blocking a key enzymatic step in this pathway, **diclobutrazol** allows for the investigation of GA-dependent processes and the intricate crosstalk between gibberellins and other plant hormones like auxins, cytokinins, and brassinosteroids.[2][3] These application notes provide detailed protocols for utilizing **diclobutrazol** in key plant biology assays and illustrate the underlying signaling pathways.

Mechanism of Action

Diclobutrazol, like other N-containing heterocyclic retardants such as paclobutrazol, specifically targets and inhibits cytochrome P450-dependent monooxygenases.[1] This action blocks the three-step oxidation of ent-kaurene to ent-kaurenoic acid, a critical stage in the gibberellin biosynthesis pathway.[4] The resulting depletion of active GAs leads to a variety of physiological responses, most notably a reduction in longitudinal shoot growth, making it an effective tool to study the direct and indirect roles of gibberellins in plant development.[1]



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References

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